

# Application Notes and Protocols for Disperse Yellow 86 in Polyester Fiber Dyeing

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## Compound of Interest

Compound Name: Disperse Yellow 86

Cat. No.: B076884

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These application notes provide a comprehensive guide to the use of **Disperse Yellow 86** for dyeing polyester fibers. The information is intended to support research and development activities by providing detailed protocols and performance data.

## Overview of Disperse Yellow 86

**Disperse Yellow 86** is a disperse dye belonging to the nitrodiphenylamine chemical class, suitable for dyeing hydrophobic synthetic fibers such as polyester.[1] It is known for its application in textile dyeing processes, offering good color retention and durability on synthetic fabrics.[2]

Chemical and Physical Properties:

Property	Value
C.I. Name	Disperse Yellow 86
C.I. Number	10353
CAS Number	12223-97-1
Molecular Formula	C <sub>16</sub> H <sub>19</sub> N <sub>3</sub> O <sub>5</sub> S
Molecular Weight	365.41 g/mol
Molecular Structure	Nitrodiphenylamine
Appearance	Red-light yellow to yellow-orange powder

## Quantitative Performance Data

The following tables summarize the typical performance of **Disperse Yellow 86** on polyester fabric when dyed using the recommended protocol.

Table 2.1: Colorfastness Properties

Fastness Test	Standard	Rating
Light Fastness	ISO 105-B02	6-7
AATCC 16.3	4.5	
Washing Fastness (Staining)	ISO 105-C06 (C2S)	5
AATCC 61 (2A)	5	
Washing Fastness (Fading)	ISO 105-C06 (C2S)	5
AATCC 61 (2A)	4.5	
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
AATCC 8	4.5	
Rubbing Fastness (Wet)	ISO 105-X12	4
AATCC 8	4	
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4-5

Table 2.2: Representative Color Yield (K/S) and CIELAB Values

Dye Concentration (% o.w.f.)	K/S Value	L	a	b	C	h°
0.5	8.5	85.2	-5.1	80.3	80.5	93.6
1.0	14.2	80.1	-8.7	88.5	88.9	95.6
2.0	22.5	74.3	-12.4	95.1	95.9	97.4
3.0	26.8	71.8	-14.2	98.6	99.6	98.2

(Note: K/S and CIELAB values are representative and can vary based on the specific polyester substrate, dyeing equipment, and process parameters.)

## Experimental Protocols

### High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Yellow 86** using a high-temperature, high-pressure beaker dyeing machine.

Materials and Reagents:

- Polyester fabric (scoured and pre-treated)
- **Disperse Yellow 86**
- Dispersing agent (e.g., anionic/non-ionic blend)
- Levelling agent (e.g., fatty acid ethoxylate blend)
- Acetic acid (or a suitable pH buffer)
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized water

Equipment:

- High-temperature, high-pressure laboratory dyeing machine
- Spectrophotometer for color measurement
- Standard textile testing equipment for fastness evaluation

Procedure:

- Dye Bath Preparation:

- Set the liquor ratio (e.g., 10:1).
- Add the required amount of deionized water to the dyeing vessel.
- Add the following auxiliaries (based on the weight of fabric, o.w.f.):
  - Dispersing agent: 1.0 - 2.0 g/L
  - Levelling agent: 0.5 - 1.0 g/L
- Adjust the pH of the dye bath to 4.5 - 5.5 using acetic acid.[\[3\]](#)[\[4\]](#)
- Prepare a stock solution of **Disperse Yellow 86** by pasting the dye with a small amount of dispersing agent and then adding warm water.
- Add the dye dispersion to the dye bath.
- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at 60°C.
  - Run for 10 minutes at 60°C.
  - Raise the temperature to 130°C at a rate of 1.5°C/minute.
  - Hold at 130°C for 45-60 minutes.[\[3\]](#)
  - Cool the dye bath to 70°C at a rate of 2.0°C/minute.
  - Drain the dye bath.
- Reduction Clearing (After-treatment):
  - Prepare a fresh bath at a 10:1 liquor ratio.
  - Add the following to the bath at 70°C:
    - Sodium hydrosulfite: 2.0 g/L

- Sodium hydroxide (50%): 2.0 g/L
- Treat the dyed fabric for 15-20 minutes at 70-80°C.
- Drain the bath.
- Rinsing and Drying:
  - Rinse the fabric with hot water (70°C) for 10 minutes.
  - Neutralize with a weak solution of acetic acid (0.5 g/L) for 5 minutes.
  - Rinse with cold water until the water runs clear.
  - Dry the fabric at a temperature not exceeding 120°C.

## Colorfastness Testing Protocols

The following standard methods are recommended for evaluating the fastness properties of polyester dyed with **Disperse Yellow 86**.

### 3.2.1. Colorfastness to Light (ISO 105-B02)

- Principle: A specimen of the dyed textile is exposed to artificial light under controlled conditions, along with a set of blue wool references. The color fastness is assessed by comparing the change in color of the specimen with that of the references.
- Apparatus: Xenon arc fading lamp tester.
- Procedure:
  - Mount the test specimen and a set of blue wool references (1-8) on a sample holder.
  - Expose the samples in the xenon arc tester according to the specified conditions (e.g., continuous light, controlled temperature and humidity).
  - Periodically inspect the samples and compare the fading of the test specimen to the fading of the blue wool references.

- The lightfastness rating is the number of the blue wool reference that shows a similar degree of fading to the test specimen.

### 3.2.2. Colorfastness to Washing (ISO 105-C06, C2S)

- Principle: The test is designed to assess the resistance of the color of textiles to washing procedures. A specimen in contact with a multifibre adjacent fabric is laundered, rinsed, and dried. The change in color of the specimen and the staining of the adjacent fabric are assessed.
- Apparatus: Launder-Ometer or similar apparatus.
- Procedure:
  - Prepare a composite specimen by sewing the dyed fabric (40 mm x 100 mm) to a multifibre adjacent fabric.
  - Place the composite specimen in a stainless-steel container with the specified washing solution (e.g., 4 g/L ECE reference detergent and 1 g/L sodium perborate) and 25 stainless steel balls.
  - Agitate the container in the Launder-Ometer at 60°C for 30 minutes.
  - Rinse the specimen thoroughly and dry it.
  - Assess the change in color of the specimen and the staining of the multifibre fabric using the grey scales.

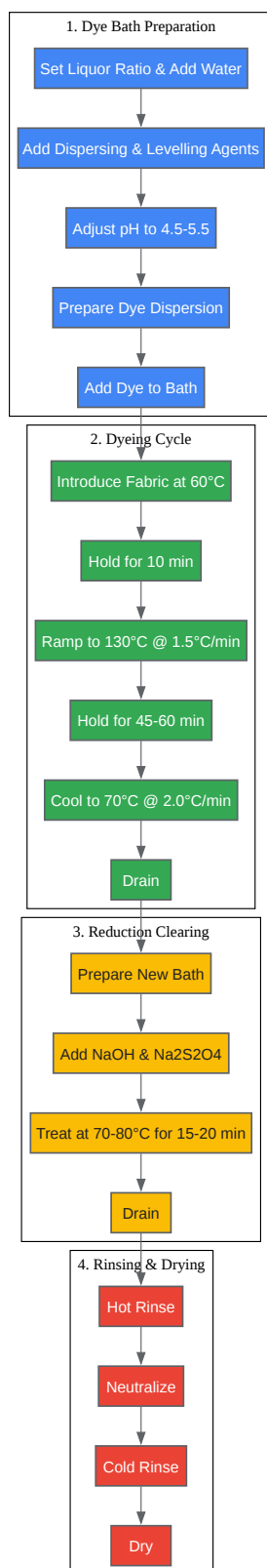
### 3.2.3. Colorfastness to Rubbing (ISO 105-X12)

- Principle: This method determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.
- Apparatus: Crockmeter.
- Procedure:
  - Mount the dyed fabric specimen on the base of the Crockmeter.

- Dry Rubbing: Mount a dry, white cotton rubbing cloth onto the rubbing finger.
- Operate the Crockmeter for 10 cycles.
- Wet Rubbing: Repeat the test with a new specimen and a rubbing cloth that has been wetted with deionized water to a 100% pick-up.
- Assess the staining of the rubbing cloths using the grey scale for staining.

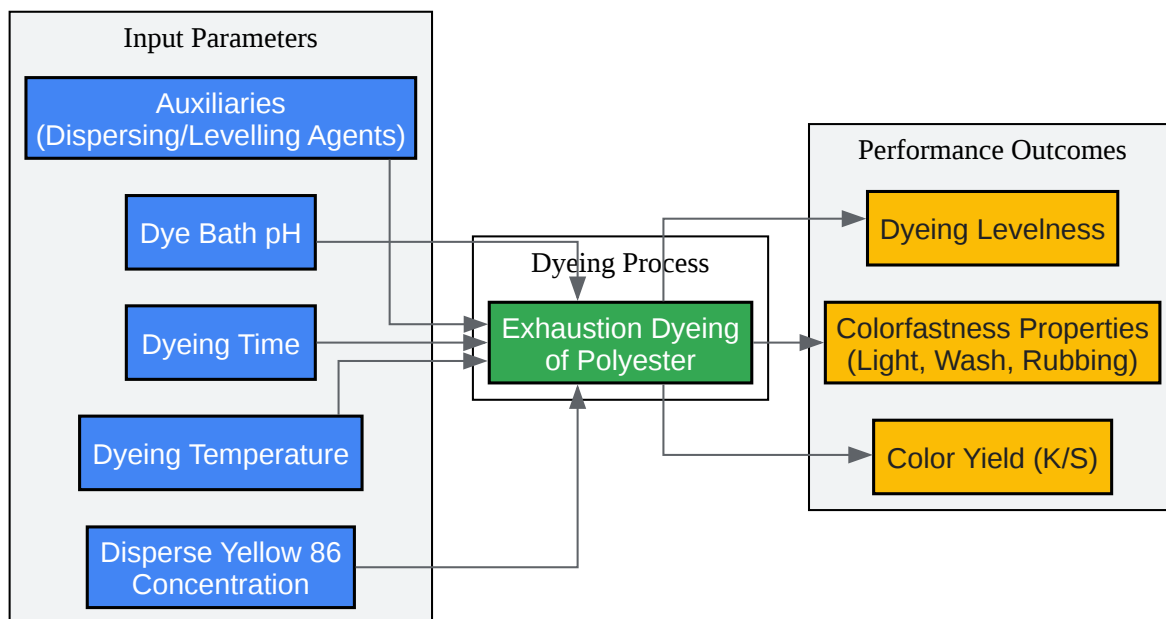
## Visualizations





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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.



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